

# Preventing emulsion formation with Tris(2-ethylhexyl)amine in solvent extraction

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## Compound of Interest

Compound Name: *Tris(2-ethylhexyl)amine*

Cat. No.: *B109123*

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## Technical Support Center: Tris(2-ethylhexyl)amine (TEHA) Solvent Extraction

Senior Application Scientist Note: Welcome to the technical support guide for utilizing **Tris(2-ethylhexyl)amine** (TEHA) in solvent extraction. This center is designed for researchers, scientists, and drug development professionals who are encountering challenges with emulsion formation. Emulsions are a common and frustrating issue in liquid-liquid extractions, leading to poor phase separation, reduced yield, and product contamination.<sup>[1][2]</sup> This guide provides in-depth, field-proven insights and practical protocols to help you understand, prevent, and resolve these issues, ensuring the integrity and efficiency of your extraction process.

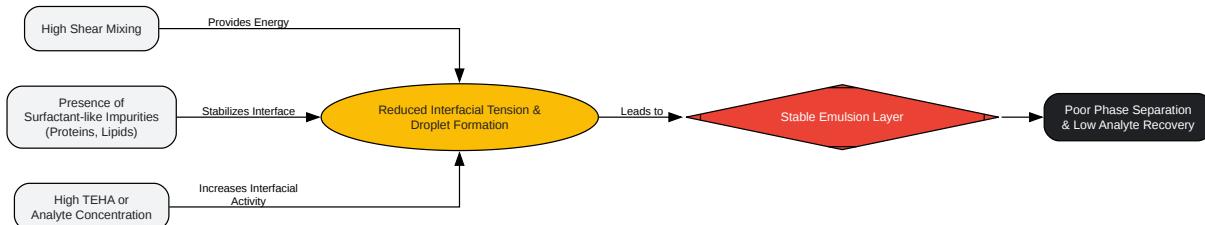
## Understanding Emulsion Formation with TEHA

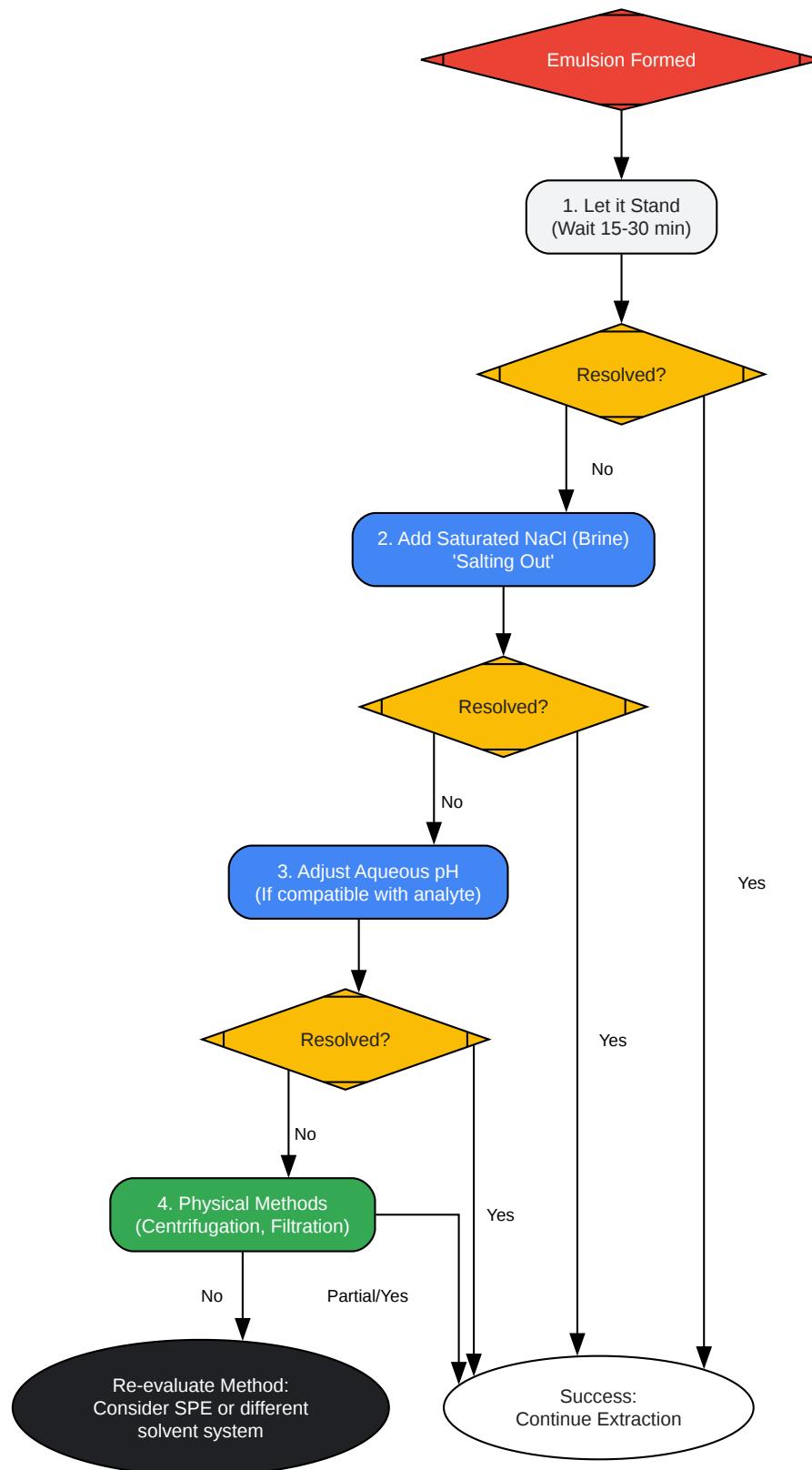
Emulsion formation is a frequent challenge in liquid-liquid extraction (LLE).<sup>[3]</sup> An emulsion is a stable dispersion of one immiscible liquid within another, appearing as a cloudy or milky layer between the organic and aqueous phases.<sup>[1][4][5]</sup> Its stability is often attributed to the presence of substances that lower the interfacial tension between the two phases.

Several factors contribute to this issue when using TEHA:

- High Shear Mixing: Vigorous shaking or mixing provides the energy to break the liquids into microscopic droplets, promoting emulsion.<sup>[1]</sup>

- **Presence of Impurities:** Samples, particularly from biological sources like fermentation broths or clinical matrices, often contain endogenous surfactants such as phospholipids, proteins, or fatty acids.[3][6] These molecules can accumulate at the aqueous-organic interface, stabilizing the emulsion.
- **Physicochemical Properties of TEHA:** TEHA ( $[\text{CH}_3(\text{CH}_2)_3\text{CH}(\text{C}_2\text{H}_5)\text{CH}_2]_3\text{N}$ ) is a large, sterically hindered tertiary amine.[7] While it is an effective extractant, particularly for acids and certain metals[7][8][9], its own molecular structure and its interaction with the analyte and diluent can sometimes contribute to stabilizing the interface, especially at high concentrations.
- **Third Phase Formation:** Under certain conditions of high acid or metal loading, amine extractants can form a "third phase"—a dense, organic phase rich in the extracted complex that separates from the primary diluent.[9][10] While distinct from a classic emulsion, its appearance can be related and is often mitigated by similar strategies, such as the use of phase modifiers.



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